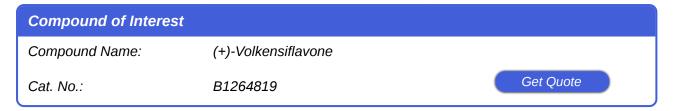


An In-depth Technical Guide to (+)-Volkensiflavone: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Volkensiflavone, a naturally occurring biflavonoid, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activities. Detailed experimental protocols for isolation, synthesis, and various bioassays are presented, alongside a summary of quantitative data. Furthermore, this document elucidates the modulation of key signaling pathways by flavonoids, offering insights into the mechanism of action of (+)-Volkensiflavone.

Chemical Structure and Physicochemical Properties

(+)-Volkensiflavone is a biflavonoid, a class of secondary metabolites consisting of two flavonoid moieties linked together.[1][2] It is specifically classified as a flavanone-flavone biflavonoid.

Table 1: Chemical and Physical Properties of (+)-Volkensiflavone



Property	Value	Reference
IUPAC Name	8-[(2R,3S)-5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxo-2,3-dihydrochromen-3-yl]-5,7-dihydroxy-2-(4-hydroxyphenyl)chromen-4-one	[1]
CAS Number	27542-37-6	[1]
Molecular Formula	C30H20O10	[1]
Molecular Weight	540.47 g/mol	[1]
SMILES	C1=CC(=CC=C1[C@H]2 INVALID-LINK C4=C(C=C(C5=C4OC(=CC5= O)C6=CC=C(C=C6)O)O)O)O	[1]
Natural Sources	Garcinia livingstonei, Garcinia multiflora, Garcinia intermedia, Rheedia edulis	[1][2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Biological Activities and Quantitative Data

(+)-Volkensiflavone has demonstrated a range of biological activities, including cytotoxic, antioxidant, and antimicrobial effects.

Table 2: Cytotoxicity of (+)-Volkensiflavone



Cell Line	Assay	IC50 (μM)	Reference
MRC5 (Human lung fibroblast)	Alamar-blue assay	40	[4]
SW480 (Human colon adenocarcinoma)	MTT assay (72 hrs)	185	[4]
HCT-116 (Human colon cancer)	MTT assay	5 - 10	[5]
HT-29 (Human colon cancer)	MTT assay	5 - 10	[5]

Table 3: Antioxidant Activity of **(+)-Volkensiflavone**

While specific quantitative data for the antioxidant activity of **(+)-Volkensiflavone** is limited, studies on the genus Garcinia indicate that biflavonoids contribute significantly to the antioxidant capacity of the plant extracts.

Table 4: Antimicrobial Activity of Related Biflavonoids from Garcinia livingstonei

The following data for amentoflavone and 4"-methoxy amentoflavone, also isolated from Garcinia livingstonei, provide an indication of the potential antimicrobial activity of biflavonoids from this source.

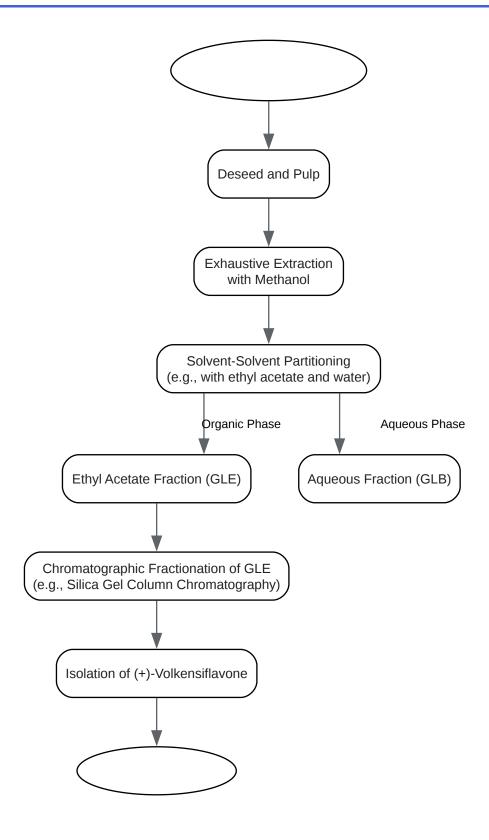


Microorganism	Amentoflavone MIC (μg/mL)	4"-Methoxy amentoflavone MIC (μg/mL)	Reference
Escherichia coli	40	8	[6]
Staphylococcus aureus	40	40	[6]
Enterococcus faecalis	60	8	[6]
Pseudomonas aeruginosa	>100	60	[6]
Mycobacterium smegmatis	0.60	1.40	[7]

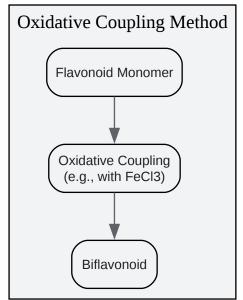
Experimental Protocols Isolation of (+)-Volkensiflavone from Garcinia Iivingstonei Fruits

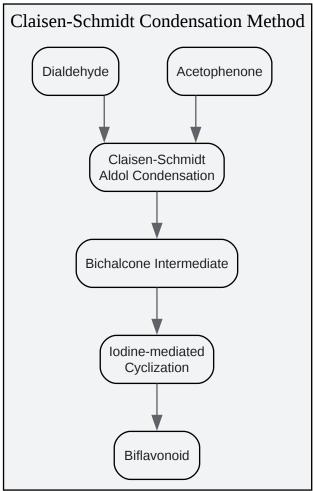
The following is a general procedure based on methodologies reported for the isolation of biflavonoids from Garcinia species.[2][5]



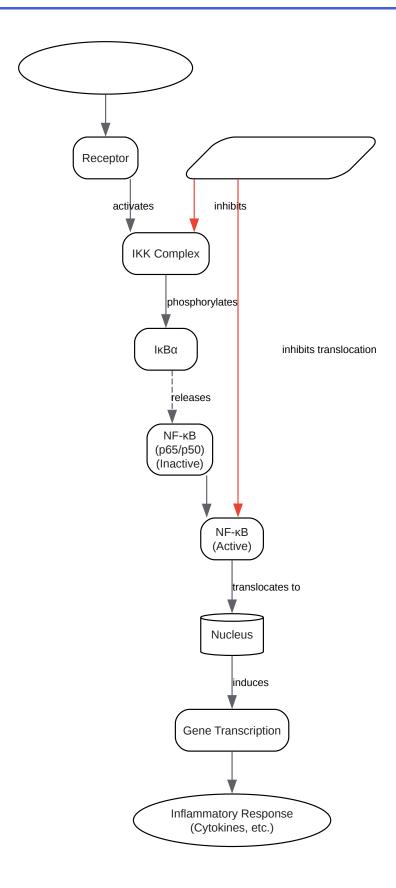




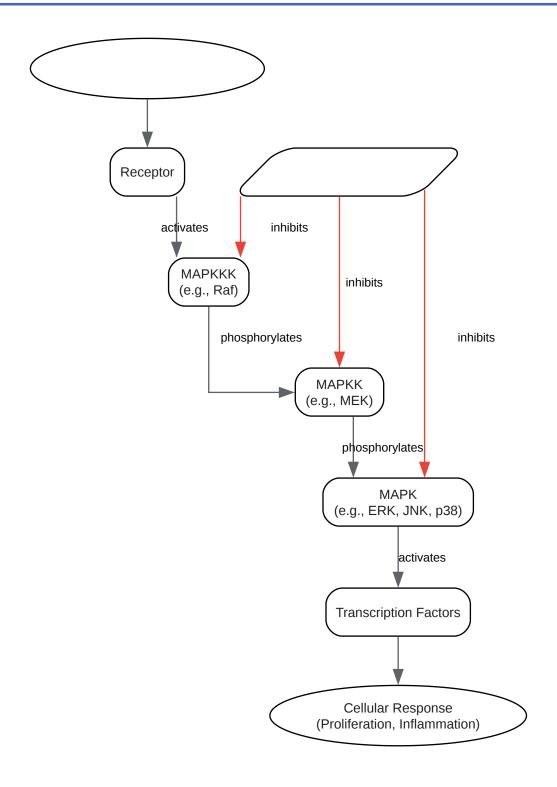












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